

# The Role of PLCy1 Phosphorylation in Cellular Signaling

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## Compound of Interest

Compound Name: CG428

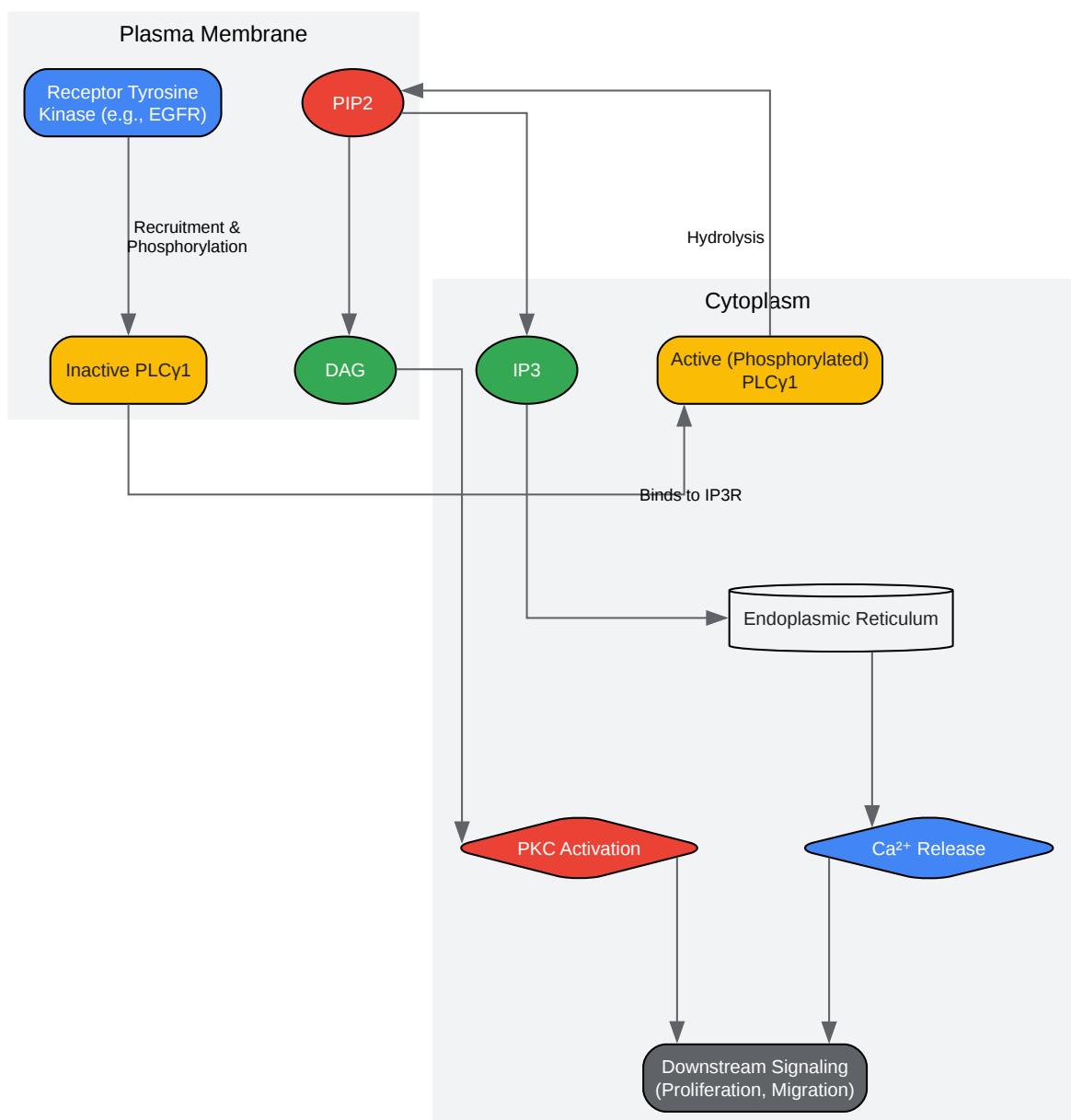
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PLCy1 is recruited to the cell membrane upon the activation of receptor tyrosine kinases (RTKs) such as the epidermal growth factor receptor (EGFR) and EphA2 receptor.[3][6] This recruitment is mediated by the interaction of its Src homology 2 (SH2) domains with phosphorylated tyrosine residues on the activated receptors.[2][7] Upon recruitment, PLCy1 is phosphorylated on specific tyrosine residues, most notably Tyr775 and Tyr783, leading to its enzymatic activation.[2][3][4] Activated PLCy1 then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2), a membrane phospholipid, into two second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).[1][6]

IP3 diffuses into the cytoplasm and binds to IP3 receptors on the endoplasmic reticulum, triggering the release of intracellular calcium (Ca<sup>2+</sup>).[6] The increase in intracellular Ca<sup>2+</sup> concentration activates various downstream signaling pathways. DAG, on the other hand, remains in the plasma membrane and activates protein kinase C (PKC), which in turn phosphorylates a wide range of substrate proteins, further propagating the signal.[1]

## Signaling Pathway Diagram



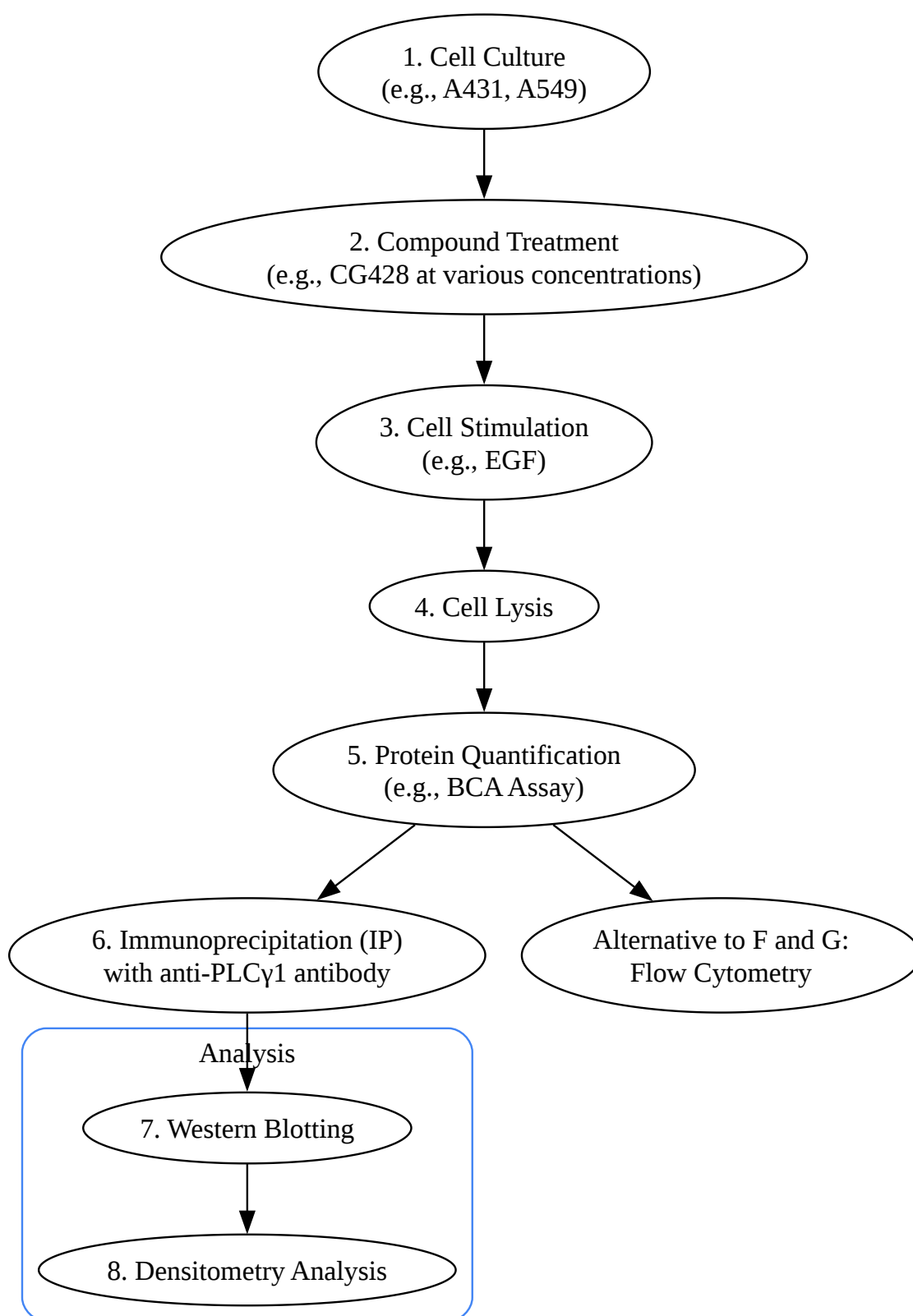
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Caption: PLCy1 signaling pathway upon receptor tyrosine kinase activation.

# Experimental Protocols for Studying PLCy1 Phosphorylation

Several experimental techniques can be employed to investigate the effect of a compound on PLCy1 phosphorylation. A general workflow is outlined below.

## Experimental Workflow Diagram



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